

# An In-depth Technical Guide to 4-Formyl-2-methoxyphenyl propionate

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## Compound of Interest

**Compound Name:** 4-Formyl-2-methoxyphenyl propionate

**Cat. No.:** B1348451

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CAS Number: 174143-90-9

A Technical Whitepaper for Researchers, Scientists, and Drug Development Professionals

## Abstract

**4-Formyl-2-methoxyphenyl propionate**, a derivative of vanillin, is a compound of interest within the broader class of vanilloids, which are recognized for their diverse biological activities. While specific research on this particular ester is limited, the extensive body of knowledge on vanillin and its analogues provides a strong foundation for predicting its potential therapeutic applications. This guide synthesizes the available physicochemical data for **4-Formyl-2-methoxyphenyl propionate** and extrapolates potential biological activities and mechanisms of action based on the known pharmacology of vanillin derivatives. This includes potential anti-inflammatory, antioxidant, and anticancer effects, likely mediated through the modulation of key signaling pathways such as NF-κB and MAPK. This document aims to serve as a comprehensive resource, providing detailed experimental protocols and conceptual frameworks to stimulate further investigation into this promising compound.

## Physicochemical Properties

The fundamental physicochemical properties of **4-Formyl-2-methoxyphenyl propionate** are summarized below. This data is essential for its handling, formulation, and interpretation in experimental settings.

Property	Value	Source
CAS Number	174143-90-9	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>4</sub>	<a href="#">[2]</a>
Molecular Weight	208.21 g/mol	<a href="#">[2]</a>
IUPAC Name	(4-formyl-2-methoxyphenyl) propanoate	<a href="#">[2]</a>
SMILES	CCC(=O)OC1=C(C=C(C=C1)C=O)OC	<a href="#">[2]</a>
LogP	1.82310	<a href="#">[1]</a>
PSA (Polar Surface Area)	52.60 Å <sup>2</sup>	<a href="#">[1]</a>

## Spectroscopic Data

Spectroscopic data is critical for the structural elucidation and confirmation of **4-Formyl-2-methoxyphenyl propionate**. While a comprehensive, published dataset for this specific compound is not readily available, data for structurally similar compounds and general knowledge of organic spectroscopy can inform expected spectral characteristics. PubChem has entries for <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra for this compound, though the primary experimental data is not detailed[\[2\]](#).

Expected Spectroscopic Characteristics:

- <sup>1</sup>H NMR: Protons on the propionate ethyl group would appear as a triplet and a quartet in the aliphatic region. The aromatic protons would show characteristic splitting patterns in the aromatic region, coupled to each other. The aldehyde proton would be a singlet at a downfield chemical shift (typically 9-10 ppm). The methoxy group protons would present as a singlet around 3.8-4.0 ppm.
- <sup>13</sup>C NMR: The spectrum would show distinct signals for the carbonyl carbon of the ester, the aldehyde carbonyl carbon, the aromatic carbons (with and without oxygen substitution), the methoxy carbon, and the two carbons of the ethyl group.

- Infrared (IR) Spectroscopy: Key vibrational bands would include a strong C=O stretching frequency for the ester carbonyl, another for the aldehyde carbonyl, C-O stretching for the ester and ether linkages, and aromatic C-H and C=C stretching.
- Mass Spectrometry (MS): The molecular ion peak ( $M^+$ ) would be observed at  $m/z$  208. Fragmentation patterns would likely involve the loss of the propionyl group and other characteristic cleavages of the aromatic ring.

## Synthesis and Characterization: Experimental Protocols

The synthesis of **4-Formyl-2-methoxyphenyl propionate** can be achieved through the esterification of vanillin with propionic anhydride or propionyl chloride. The following is a generalized protocol based on standard esterification procedures for phenolic compounds.

### Synthesis of 4-Formyl-2-methoxyphenyl propionate

Objective: To synthesize **4-Formyl-2-methoxyphenyl propionate** from vanillin.

Materials:

- Vanillin (4-hydroxy-3-methoxybenzaldehyde)
- Propionic anhydride
- Pyridine or other suitable base (e.g., triethylamine)
- Dichloromethane (DCM) or other suitable solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, dissolve vanillin in dichloromethane.
- Add pyridine to the solution and cool the mixture in an ice bath.
- Slowly add propionic anhydride to the cooled solution with stirring.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Transfer the mixture to a separatory funnel and wash sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., hexane:ethyl acetate gradient).
- Characterize the purified product using  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and Mass Spectrometry to confirm its identity and purity.

## Potential Biological Activities and Signaling Pathways

While direct biological studies on **4-Formyl-2-methoxyphenyl propionate** are lacking, the extensive research on vanillin and its derivatives suggests a range of potential therapeutic activities.

### Anti-inflammatory Activity

Vanillin and its derivatives have demonstrated significant anti-inflammatory properties [3][4][5][6][7][8][9]. This activity is often attributed to the inhibition of pro-inflammatory mediators.

Potential Mechanism of Action:

The anti-inflammatory effects of vanillin derivatives are frequently linked to the downregulation of the Nuclear Factor-kappa B (NF-κB) and Mitogen-Activated Protein Kinase (MAPK) signaling pathways[3][4][5][10][11][12][13]. These pathways are central to the inflammatory response, controlling the expression of numerous pro-inflammatory genes.

- **NF-κB Signaling Pathway:** In inflammatory conditions, NF-κB is activated and translocates to the nucleus, where it induces the transcription of genes encoding pro-inflammatory cytokines (e.g., TNF-α, IL-6, IL-1β), chemokines, and enzymes like inducible nitric oxide synthase (iNOS) and cyclooxygenase-2 (COX-2)[3][4][5][10][11]. Vanillin derivatives have been shown to inhibit the phosphorylation and degradation of IκBα, an inhibitor of NF-κB, thereby preventing NF-κB's nuclear translocation and subsequent gene transcription[3][5].
- **MAPK Signaling Pathway:** The MAPK family (including ERK, JNK, and p38) plays a crucial role in transducing extracellular signals to cellular responses, including inflammation. Vanillin has been observed to inhibit the phosphorylation of key MAPK proteins, thus attenuating the downstream inflammatory cascade[5][12][13].

#### Experimental Protocol for In Vitro Anti-inflammatory Assay:

**Objective:** To evaluate the anti-inflammatory effect of **4-Formyl-2-methoxyphenyl propionate** in a cell-based assay.

**Cell Line:** Murine macrophage cell line (e.g., RAW 264.7) or human monocytic cell line (e.g., THP-1).

#### Materials:

- **4-Formyl-2-methoxyphenyl propionate**
- Lipopolysaccharide (LPS)
- Cell culture medium (e.g., DMEM) and supplements
- Griess Reagent for nitric oxide (NO) quantification
- ELISA kits for TNF-α, IL-6, and IL-1β

- Reagents for Western blotting (antibodies against p-p65, p65, p-ERK, ERK, p-p38, p38, I $\kappa$ B $\alpha$ , and  $\beta$ -actin)

Procedure:

- Cell Culture and Treatment: Culture the cells to 80% confluence. Pre-treat the cells with varying concentrations of **4-Formyl-2-methoxyphenyl propionate** for 1-2 hours.
- Induction of Inflammation: Stimulate the cells with LPS (e.g., 1  $\mu$ g/mL) for a specified time (e.g., 24 hours for cytokine measurement, shorter times for signaling protein analysis).
- Nitric Oxide Measurement: Collect the cell culture supernatant and measure the concentration of nitrite, a stable product of NO, using the Griess reagent.
- Cytokine Measurement: Quantify the levels of TNF- $\alpha$ , IL-6, and IL-1 $\beta$  in the cell culture supernatant using specific ELISA kits.
- Western Blot Analysis: Lyse the cells and perform Western blotting to analyze the phosphorylation status of key proteins in the NF- $\kappa$ B and MAPK pathways.

## Antioxidant Activity

Vanillin and its derivatives are known to possess antioxidant properties, which contribute to their protective effects against oxidative stress-related diseases[14][15][16][17].

Potential Mechanism of Action:

The antioxidant activity of phenolic compounds like vanillin derivatives is often due to their ability to scavenge free radicals and chelate metal ions. The presence of the phenolic hydroxyl group is crucial for this activity.

Experimental Protocol for Antioxidant Activity Assays:

Objective: To determine the antioxidant capacity of **4-Formyl-2-methoxyphenyl propionate**.

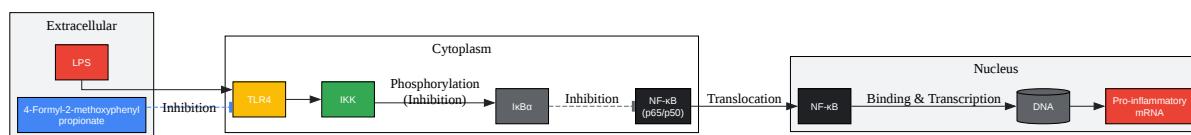
Methods:

- DPPH (2,2-diphenyl-1-picrylhydrazyl) Radical Scavenging Assay:

- Prepare a methanolic solution of DPPH.
- Add different concentrations of **4-Formyl-2-methoxyphenyl propionate** to the DPPH solution.
- Incubate in the dark at room temperature for 30 minutes.
- Measure the absorbance at 517 nm. A decrease in absorbance indicates radical scavenging activity. Ascorbic acid or Trolox can be used as a positive control.
- ABTS (2,2'-azino-bis(3-ethylbenzothiazoline-6-sulfonic acid)) Radical Cation Scavenging Assay:
  - Generate the ABTS radical cation by reacting ABTS with potassium persulfate.
  - Add different concentrations of **4-Formyl-2-methoxyphenyl propionate** to the ABTS radical solution.
  - Measure the absorbance at 734 nm after a short incubation period. A decrease in absorbance indicates scavenging activity.

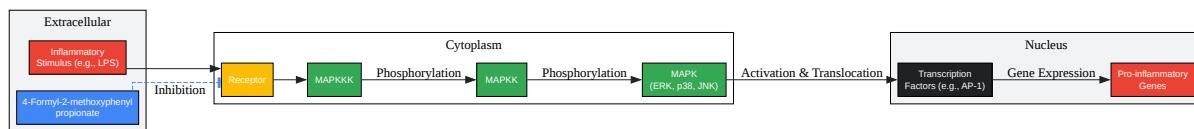
## Visualizing Molecular Pathways and Workflows

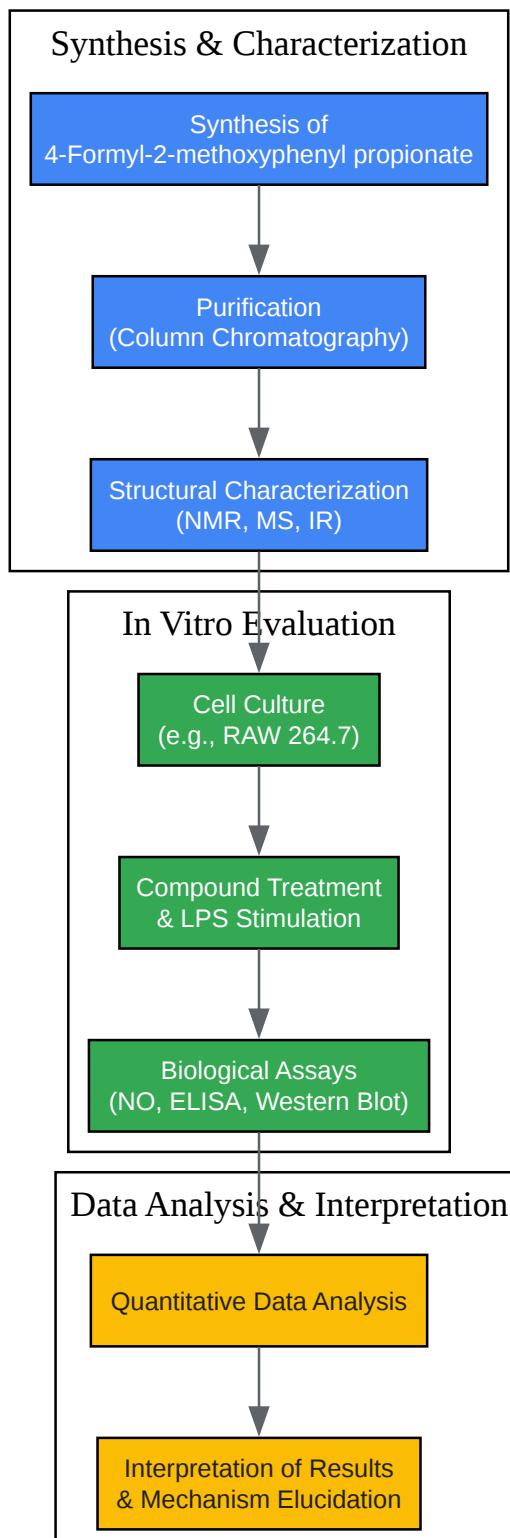
The following diagrams, generated using the DOT language, illustrate the key signaling pathways potentially modulated by **4-Formyl-2-methoxyphenyl propionate** and a general experimental workflow for its biological evaluation.



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Caption: Putative inhibition of the NF-κB signaling pathway.



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